

What are the physical properties of Boc-N-methyl-L-alanine

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Compound of Interest

Compound Name: *N-tert-Butoxycarbonyl-N-methylalanine*

Cat. No.: B558136

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An In-depth Technical Guide to the Physical Properties of Boc-N-methyl-L-alanine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical and chemical properties of Boc-N-methyl-L-alanine, a crucial amino acid derivative in peptide synthesis and pharmaceutical research. The tert-butoxycarbonyl (Boc) protecting group enhances the compound's stability and solubility, making it an invaluable building block for complex peptides and biologically active molecules.^[1]

Physicochemical Data Summary

The following table summarizes the key physical properties of Boc-N-methyl-L-alanine compiled from various sources. These parameters are essential for its application in synthesis, formulation, and quality control.

Property	Value
Molecular Formula	C ₉ H ₁₇ NO ₄ [1][2][3]
Molecular Weight	203.24 g/mol [2][4][5]
Appearance	White to off-white powder[1][6]
Melting Point	88-94 °C[1][7][8]
Boiling Point	296.3 ± 19.0 °C (Predicted)[9]
Density	1.111 ± 0.06 g/cm ³ (Predicted)[9]
Optical Rotation	[α] _D ²⁰ = -32 ± 2° (c=1 in EtOH)[1] [α] _D ²⁰ = -29° to -31° (c=1 in EtOH)[6] [α] _D ²⁰ = -30.4 ± 0.3° (c=1 in ethanol)[7][8] [α] _D ²⁰ = -30 ± 1° (c=1% in ethanol)[4]
Purity/Assay	≥ 99% (HPLC, Chiral purity)[1] 98.5 to 101.5 % (Titration with NaOH)[6] ≥97.5 to ≤102.5% (Aqueous acid-base Titration)[7][8]
Flash Point	133 °C[9]
CAS Number	16948-16-6[1][2][4][7]

Experimental Methodologies

While specific, detailed experimental protocols for the characterization of each batch of Boc-N-methyl-L-alanine are proprietary to the manufacturers, the determination of the physical properties listed above follows standard laboratory procedures.

- **Melting Point:** The melting point is typically determined using a digital melting point apparatus. A small amount of the powdered sample is packed into a capillary tube and heated at a controlled rate. The range is recorded from the temperature at which the substance begins to melt to the temperature at which it is completely liquid.
- **Optical Rotation:** Specific rotation is measured using a polarimeter. A solution of the compound is prepared at a known concentration (e.g., 1 g/100 mL) in a specified solvent (in this case, ethanol). The solution is placed in a sample tube of a fixed path length, and the

angle of rotation of plane-polarized light (typically at the sodium D-line, 589 nm) is measured at a controlled temperature (e.g., 20°C).

- Purity/Assay: The purity of Boc-N-methyl-L-alanine is commonly assessed by High-Performance Liquid Chromatography (HPLC), particularly chiral HPLC to determine enantiomeric purity.[1] The assay, or the exact content of the substance, is often determined by a titration method, such as an aqueous acid-base titration where the carboxylic acid moiety is titrated with a standardized solution of a strong base like sodium hydroxide.[6][7][8]

Structural and Property Relationships

The following diagram illustrates the relationship between the chemical structure of Boc-N-methyl-L-alanine and its key physical properties.

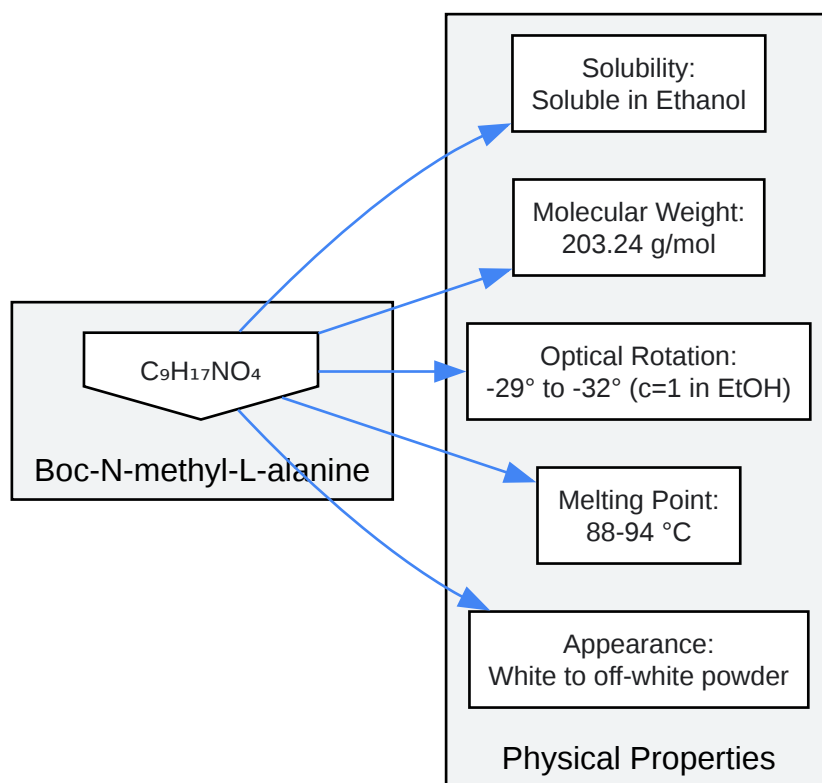


Figure 1. Key Physical Properties of Boc-N-methyl-L-alanine

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Boc-N-methyl-L-alanine and its physical properties.

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